

Navigating the Procurement of Perfluoropentyl iodide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Perfluoropentyl iodide

Cat. No.: B042553

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An In-depth Analysis of Commercial Suppliers, Pricing Dynamics, and Quality Considerations for a Key Fluorinated Building Block

For researchers, scientists, and professionals in drug development, the strategic selection and procurement of specialized chemical reagents are paramount to the success and integrity of their work. **Perfluoropentyl iodide** (C₅F₁₁I), a critical building block in the synthesis of novel fluorinated compounds, presents a unique set of procurement challenges and considerations. This technical guide provides a comprehensive overview of the commercial landscape for **Perfluoropentyl iodide**, including an analysis of key suppliers, pricing structures, and essential quality control measures to ensure the compound's suitability for demanding research and pharmaceutical applications.

The Strategic Importance of Perfluoropentyl iodide in Research and Development

Perfluoropentyl iodide, also known as 1-iodo-1,1,2,2,3,3,4,4,5,5,5-undecafluoropentane, serves as a versatile precursor for the introduction of the perfluoropentyl (C₅F₁₁) moiety into organic molecules. The unique physicochemical properties imparted by this highly fluorinated chain—including enhanced metabolic stability, increased lipophilicity, and altered electronic characteristics—make it a valuable tool in the design of novel pharmaceuticals and advanced

materials. Its application is particularly prominent in the development of therapeutic agents where metabolic resistance and bioavailability are critical parameters.

Commercial Suppliers: A Landscape of Specialists

The commercial availability of **Perfluoropentyl iodide** is primarily concentrated among specialized chemical suppliers that focus on fluorine chemistry and research chemicals. These companies range from large, well-established manufacturers to smaller, niche providers.

Table 1: Prominent Commercial Suppliers of **Perfluoropentyl iodide**

Supplier	Purity	Available Quantities	Notes
Apollo Scientific	98%	5g, 25g	Offers readily available stock with clear pricing. A good option for small-scale research needs. [1]
ChemShuttle	95%	1g, 5g, 10g, 25g	Pricing is available upon inquiry, suggesting a "request for quote" (RFQ) model. [2]
ChemicalBook	Varies	Varies	An online marketplace listing multiple suppliers, including Henan Aochuang Chemical Co., Ltd., TOKYO CHEMICAL INDUSTRY CO., LTD., and Shanghai Macklin Biochemical Co.,Ltd. Pricing and availability require direct inquiry with the listed vendors. [3] [4]

It is important to note that while online chemical marketplaces like ChemicalBook provide a broad overview of potential suppliers, the actual manufacturing source may not always be transparent. For critical applications, direct engagement with the primary manufacturer or a highly reputable distributor is recommended to ensure batch-to-batch consistency and comprehensive quality documentation.

Decoding the Price of Perfluoropentyl iodide: Factors and Analysis

The pricing of **Perfluoropentyl iodide** is influenced by a confluence of factors, including the complexity of its synthesis, the purity of the final product, the scale of production, and prevailing market dynamics for fluorinated compounds.

Table 2: Illustrative Pricing for **Perfluoropentyl iodide**

Supplier	Quantity	Price (USD)	Price per Gram (USD)
Apollo Scientific	5g	£53.00 (~\$67)	~\$13.40
Apollo Scientific	25g	£195.00 (~\$246)	~\$9.84

Note: Prices are subject to change and may not include shipping and handling fees. Currency conversions are approximate.

Several key factors contribute to the cost of **Perfluoropentyl iodide**:

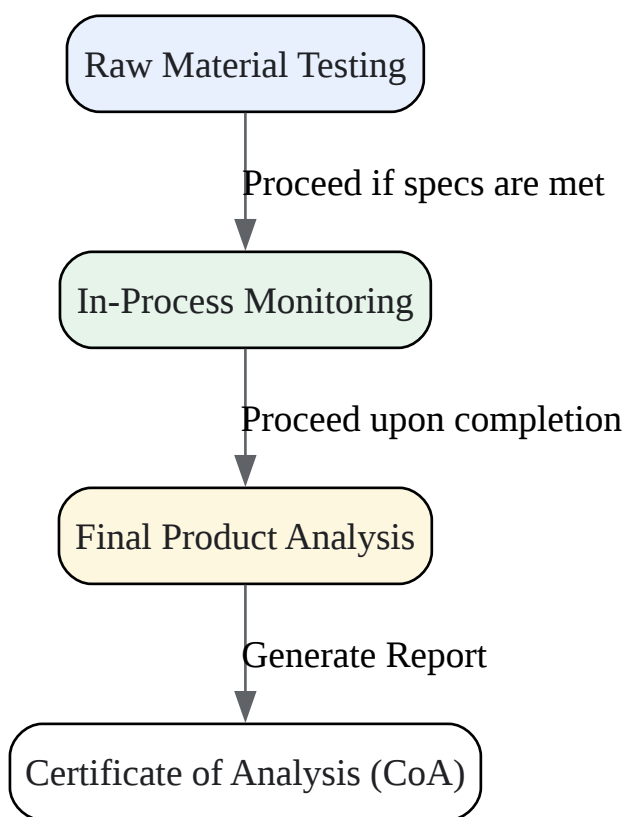
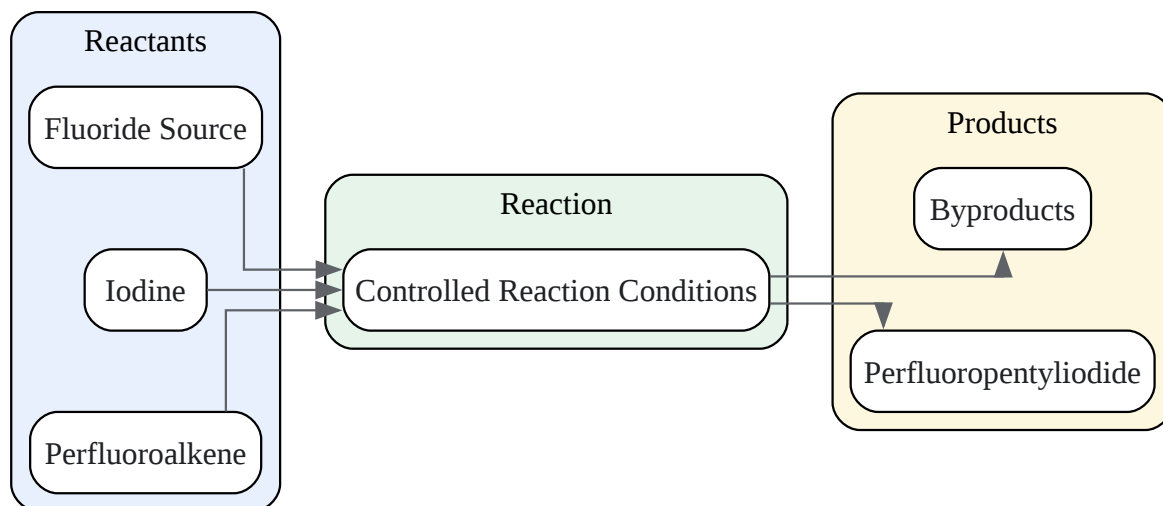
- **Raw Material Costs:** The synthesis of perfluorinated compounds often involves specialized and costly starting materials.
- **Synthesis Complexity:** The direct fluorination of organic compounds can be challenging and require specialized equipment and expertise, contributing to the overall production cost.
- **Purification and Quality Control:** Achieving high purity levels (e.g., >98%) necessitates rigorous purification techniques and comprehensive analytical testing, which adds to the final price.
- **Scale of Production:** Like many specialty chemicals, the price per gram of **Perfluoropentyl iodide** generally decreases with larger order quantities due to economies of scale in manufacturing.
- **Regulatory Compliance:** The production and handling of fluorinated compounds are often subject to stringent environmental and safety regulations, which can impact manufacturing costs.

Synthesis and Quality Control: Ensuring Fitness for Purpose

For researchers and drug development professionals, understanding the synthesis and quality control of **Perfluoropentyl iodide** is crucial for ensuring the reliability and reproducibility of their experimental results.

Synthesis Pathway Overview

While specific proprietary synthesis methods may vary between manufacturers, a common conceptual pathway for the production of perfluoroalkyl iodides involves the reaction of a perfluoroalkene with iodine and a fluoride source. The process requires careful control of reaction conditions to ensure high yield and minimize the formation of impurities.



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